

Technical Guide & Safety Data Sheet: (5,5-Dimethylpiperidin-2-yl)methanol

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Compound of Interest

Compound Name: (5,5-Dimethylpiperidin-2-yl)methanol

CAS No.: 2031260-64-5

Cat. No.: B2821966

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CAS Number: 2031260-64-5 | Formula: C₈H₁₇NO | M.W.: 143.23 g/mol

Executive Summary & Chemical Identity

(5,5-Dimethylpiperidin-2-yl)methanol is a chiral heterocyclic building block used primarily in medicinal chemistry for the synthesis of bioactive scaffolds.^{[1][2][3]} As a substituted piperidine derivative, it functions as a secondary amine with a primary alcohol handle, making it a versatile nucleophile in S_NAr, acylation, and reductive amination reactions.

Due to its specific structural features—a piperidine ring sterically modified by a gem-dimethyl group at the 5-position—it exhibits distinct lipophilicity and conformational rigidity compared to unsubstituted piperidinemethanols. This guide synthesizes safety protocols based on direct data and structure-activity relationship (SAR) inferences from analogous piperidines (e.g., 4-piperidinemethanol).



Chemical Identification Table

Property	Detail
IUPAC Name	(5,5-Dimethylpiperidin-2-yl)methanol
CAS Number	2031260-64-5
Molecular Formula	C ₈ H ₁₇ NO
Molecular Weight	143.23 g/mol
Synonyms	5,5-Dimethyl-2-hydroxymethylpiperidine
Structural Class	Heterocyclic Amine / Amino Alcohol

Hazard Identification (GHS Classification)

Rationale: Piperidine derivatives are characteristically basic and often corrosive or severe irritants to mucous membranes. The conservative safety approach requires treating this compound as a Corrosive (Category 1B) until specific toxicological data proves otherwise.

GHS Label Elements[5][6][7]

- Signal Word:DANGER
- Hazard Pictograms:
 -  GHS05 (Corrosion)
 -  GHS07 (Exclamation Mark)

Hazard Statements (H-Codes)

- H314: Causes severe skin burns and eye damage.
- H302: Harmful if swallowed.[4]
- H335: May cause respiratory irritation.

Precautionary Statements (P-Codes)

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[5][6]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.[5]
Rinse skin with water [or shower].[5][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P310: Immediately call a POISON CENTER or doctor/physician.

Handling & Storage Protocols (Self-Validating Systems)

Expertise Note: Secondary amines are prone to oxidation and carbamate formation upon exposure to atmospheric CO₂. The hygroscopic nature of the hydroxymethyl group necessitates strict moisture control to prevent weighing errors and reagent degradation.

Storage Workflow (Logic Diagram)

The following decision tree outlines the critical path from receipt to long-term storage to ensure compound integrity.

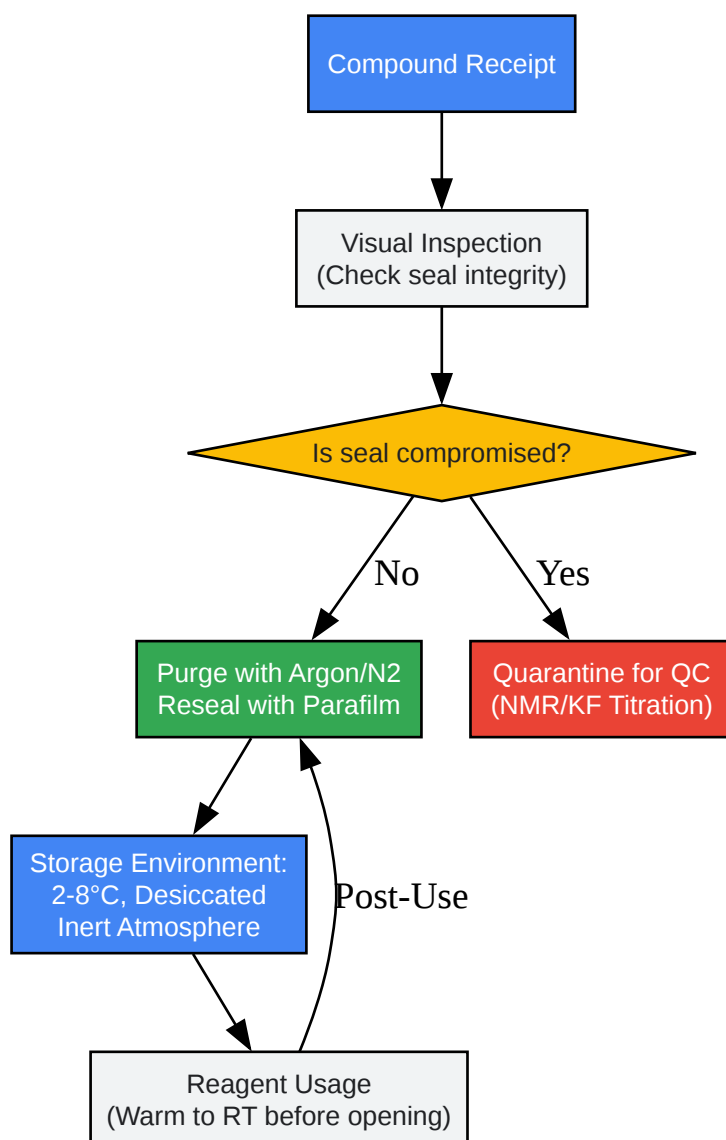


Figure 1: Inert Storage & Handling Workflow for Hygroscopic Amines

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Detailed Protocols

A. Environmental Controls^[5]^[7]

- Atmosphere: Handle exclusively under an inert atmosphere (Nitrogen or Argon) if storing for >1 week. The amine functionality reacts with CO₂ to form carbamates (white crust formation).
- Temperature: Store at 2–8°C. While the compound is likely stable at room temperature for short periods, refrigeration retards oxidation.

- Humidity: Strictly Hygroscopic. Store in a desiccator or a sealed container with activated molecular sieves.

B. Engineering Controls

- Fume Hood: All open handling must occur within a certified chemical fume hood operating at a face velocity of 100 fpm (0.5 m/s).
- Weighing: Use anti-static weighing boats. If the compound has caked due to moisture, do not chip it with force (aerosol risk); dissolve in the reaction solvent (e.g., DCM or MeOH) and transfer quantitatively.

Emergency Response & First Aid

Trustworthiness: These protocols are designed to bridge the gap between exposure and professional medical intervention. They prioritize neutralization and dilution.

Emergency Logic Tree

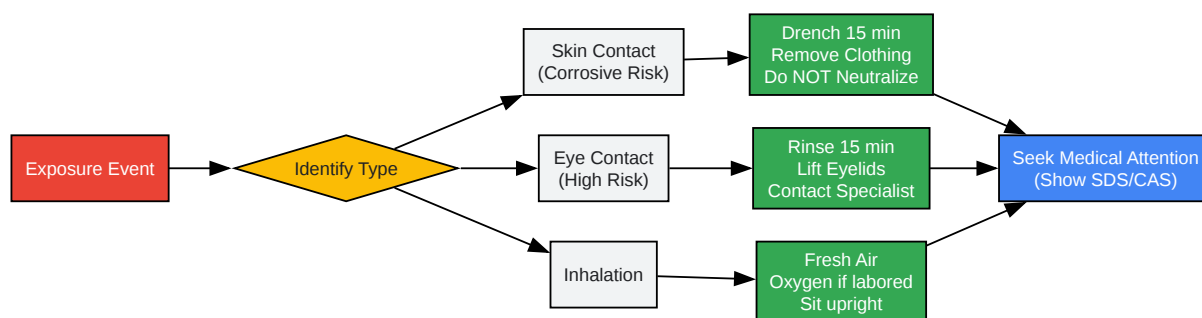


Figure 2: Immediate Response Logic for Corrosive Amine Exposure

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Specific Interventions[5][6][7][9]

- Eye Contact (Critical):

- Mechanism: Amines penetrate the cornea rapidly, causing deep tissue damage (saponification of lipids).
- Protocol: Immediately flush with saline or water for at least 15 minutes. Hold eyelids apart to ensure irrigation of the entire surface. Do not wait for medical personnel to begin flushing.
- Skin Contact:
 - Protocol: Immediately remove contaminated clothing.[5][4] Wash with soft soap and copious water.
 - Contraindication: Do not use vinegar or acidic solutions to "neutralize" the burn on the skin; the exothermic reaction can aggravate tissue damage.
- Ingestion:
 - Protocol: Rinse mouth with water.[4] Do NOT induce vomiting (risk of esophageal perforation). Drink 1-2 glasses of water to dilute.

Physical & Chemical Properties

Data grounded in structural analogs (e.g., 4-piperidinemethanol) where specific experimental data for CAS 2031260-64-5 is unavailable.[1][8]

Property	Value / Characteristic	Source/Inference
Physical State	Solid (Low melting) or Viscous Liquid	Analogous to 4-piperidinemethanol (MP -60°C)
Color	White to pale yellow	Typical for piperidines
Solubility	Soluble in MeOH, DCM, DMSO, Water	Polar amino-alcohol functionality
pKa (Conjugate Acid)	$\sim 10.5 - 11.0$	Typical secondary amine basicity
Flash Point	$>110^{\circ}\text{C}$ (Predicted)	High BP due to H-bonding
Vapor Pressure	Low at 20°C	H-bonding network

Stability & Reactivity Profile

Causality: Understanding the functional groups allows for the prediction of incompatible conditions.

- Chemical Stability: Stable under recommended storage conditions ($2-8^{\circ}\text{C}$, inert gas).
- Conditions to Avoid:
 - Moisture: Hygroscopic; water absorption alters stoichiometry.
 - Heat/Flames: Combustible organic solid/liquid.
- Incompatible Materials:
 - Strong Oxidizing Agents: Reaction with the amine or alcohol can be vigorous.
 - Acid Chlorides/Anhydrides: Will react exothermically to form amides/esters.
 - Acids: Exothermic neutralization.

- Hazardous Decomposition: Thermal decomposition produces Carbon oxides (CO, CO₂) and Nitrogen oxides (NO_x).

Disposal Considerations

Compliance: Disposal must follow local, state, and federal regulations (e.g., RCRA in the US, REACH in EU).

- Waste Stream: Classify as Corrosive Basic Organic Waste.
- Protocol:
 - Dissolve the compound in a combustible solvent (e.g., acetone or ethanol).
 - Neutralize carefully if required by the specific incinerator protocol (though most chemical incinerators handle basic solutions directly).
 - Incinerate in a chemical incinerator equipped with an afterburner and scrubber to manage NO_x emissions.
- Container: Triple rinse empty containers with solvent before disposal.

References

- PubChem. (n.d.). **(5,5-dimethylpiperidin-2-yl)methanol** (Compound).[1][2][3][8] National Library of Medicine. Retrieved March 5, 2026, from [[Link](#)]
- ECHA (European Chemicals Agency). (n.d.). Guidance on the Application of the CLP Criteria. Retrieved March 5, 2026, from [[Link](#)]

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Sources

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